

In-Depth Technical Guide to the Synthesis of Ozagrel Impurity III

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Compound of Interest

Compound Name: Ozagrel impurity III

Cat. No.: B15234990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a plausible synthetic pathway for **Ozagrel Impurity III**, a known process-related impurity in the manufacturing of the antiplatelet agent Ozagrel. The proposed synthesis is based on established organophosphorus chemistry, specifically the Horner-Wadsworth-Emmons reaction, a widely utilized method for the stereoselective formation of alkenes.

Understanding Ozagrel Impurity III

Ozagrel Impurity III has been identified as ethyl 4-(p-tolyl)but-2-enoate. Its formation is likely due to the presence of impurities in the starting materials or side reactions occurring during the synthesis of the Ozagrel active pharmaceutical ingredient (API). A thorough understanding of its synthesis is crucial for the development of effective control strategies in the manufacturing process.

Chemical Structure:

- Systematic Name: ethyl (E)-4-(4-methylphenyl)but-2-enoate
- CAS Number: 209334-21-4
- Molecular Formula: C₁₃H₁₆O₂
- Molecular Weight: 204.26 g/mol

Proposed Synthesis Pathway: The Horner-Wadsworth-Emmons Reaction

The most probable synthetic route to **Ozagrel Impurity III** is the Horner-Wadsworth-Emmons (HWE) reaction. This reaction involves the condensation of an aldehyde or ketone with a phosphonate carbanion to yield an alkene. For the synthesis of **Ozagrel Impurity III**, the key precursors are p-tolylacetaldehyde and triethyl phosphonoacetate. The presence of p-tolylacetaldehyde as an impurity in the p-tolualdehyde starting material used for Ozagrel synthesis is a likely origin of this impurity.

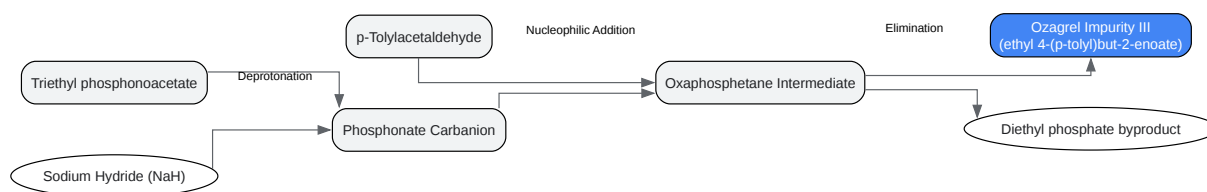
The HWE reaction is favored for its generally high yields and the stereoselective formation of the (E)-alkene, which corresponds to the geometry of **Ozagrel Impurity III**.

Reaction Scheme:

The overall reaction can be depicted as follows:

- Deprotonation of the phosphonate: A strong base, such as sodium hydride (NaH), is used to deprotonate the α -carbon of triethyl phosphonoacetate, forming a stabilized phosphonate carbanion.
- Nucleophilic addition: The phosphonate carbanion acts as a nucleophile and attacks the carbonyl carbon of p-tolylacetaldehyde.
- Formation of the oxaphosphetane intermediate: This addition leads to a betaine intermediate, which rapidly rearranges to a cyclic oxaphosphetane.
- Elimination to form the alkene: The oxaphosphetane intermediate collapses, yielding the desired (E)-alkene (**Ozagrel Impurity III**) and a water-soluble phosphate byproduct.

Below is a DOT script for the visualization of this proposed signaling pathway.



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*Proposed synthesis pathway for **Ozagrel Impurity III**.*

Quantitative Data

The following table summarizes the key quantitative parameters for the proposed synthesis of **Ozagrel Impurity III**. The data is based on typical yields and conditions for Horner-Wadsworth-Emmons reactions of similar substrates.

Parameter	Value
Reactants	
p-Tolylacetaldehyde	1.0 equivalent
Triethyl phosphonoacetate	1.1 equivalents
Sodium Hydride (60% dispersion in mineral oil)	1.2 equivalents
Solvent	Anhydrous Tetrahydrofuran (THF)
Reaction Temperature	0 °C to room temperature
Reaction Time	2-4 hours
Typical Yield	80-95%
Product Purity (after chromatography)	>98%

Experimental Protocol

The following is a representative experimental protocol for the synthesis of **Ozagrel Impurity III** via the Horner-Wadsworth-Emmons reaction.

Materials:

- p-Tolylacetaldehyde
- Triethyl phosphonoacetate
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Procedure:

- Preparation of the Phosphonate Carbanion:
 - To a flame-dried round-bottom flask under an inert atmosphere (nitrogen or argon), add sodium hydride (1.2 eq).
 - Wash the sodium hydride with anhydrous hexanes to remove the mineral oil, and then carefully decant the hexanes.
 - Add anhydrous THF to the flask, and cool the suspension to 0 °C in an ice bath.
 - Slowly add triethyl phosphonoacetate (1.1 eq) dropwise to the stirred suspension.
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour, or until the evolution of hydrogen gas ceases.

- Reaction with the Aldehyde:
 - Cool the solution of the phosphonate carbanion back to 0 °C.
 - Add a solution of p-tolylacetaldehyde (1.0 eq) in anhydrous THF dropwise to the reaction mixture.
 - After the addition, allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to 0 °C and cautiously quench by the slow addition of saturated aqueous NH₄Cl solution.
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate.
 - Wash the combined organic layers with water and then with brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to afford pure **Ozagrel Impurity III**.

Characterization:

The structure and purity of the synthesized **Ozagrel Impurity III** should be confirmed by standard analytical techniques, including:

- ¹H NMR (Proton Nuclear Magnetic Resonance)
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)
- Mass Spectrometry (MS)
- High-Performance Liquid Chromatography (HPLC) for purity assessment.

This detailed guide provides a robust framework for the synthesis and understanding of **Ozagrel Impurity III**. For drug development professionals, this information is critical for establishing appropriate control measures, ensuring the quality and safety of the final Ozagrel drug product.

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